Proper Disposal Procedures for EIDD-1931-d2

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Compound of Interest

Compound Name:	*EIDD-1931-d2*
Cat. No.:	*B12416912*

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This document provides essential safety and logistical information for the proper disposal of **EIDD-1931-d2**, a deuterated analog of the ribonucleoside EIDD-1931. The following procedures are designed to ensure the safe handling and disposal of this compound in a laboratory setting, aligning with standard safety protocols and environmental regulations.

Immediate Safety and Handling Precautions

While the Safety Data Sheet (SDS) for the parent compound, EIDD-1931, indicates that it is not classified as a hazardous substance, it is crucial to handle **EIDD-1931-d2** with the standard care afforded to all laboratory chemicals.[1] Personal Protective Equipment (PPE), including laboratory coats, safety glasses, and gloves, should be worn at all times when handling this compound.

Key Safety Information:

- Hazard Classification: The non-deuterated form, EIDD-1931, is not classified as hazardous according to the Globally Harmonized System (GHS).[1]
- NFPA Ratings (Scale 0-4): Health = 0, Fire = 0, Reactivity = 0.[1]

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- HMIS-Ratings (Scale 0-4): Health = 0, Fire = 0, Reactivity = 0.[1]
- Deuterated Form: Deuterated compounds, in general, are not considered to pose additional chemical hazards beyond their non-deuterated counterparts. The primary consideration is the potential for hydrogen-deuterium exchange with protic solvents.

Quantitative Data Summary

The following table summarizes the key identifiers for EIDD-1931 and its deuterated form.

Identifier	EIDD-1931	EIDD-1931-d2
CAS Number	3258-02-4	1955549-12-8[1]
Molecular Formula	$C_9H_{13}N_3O_6$	$C_9H_{11}D_2N_3O_6$
Molecular Weight	259.22 g/mol	261.23 g/mol

Step-by-Step Disposal Protocol

The disposal procedure for **EIDD-1931-d2** should be approached with the understanding that while it is not classified as hazardous, responsible chemical waste management practices are still required.

1. Small Quantities (Milligram Scale):

For trace amounts of **EIDD-1931-d2**, such as residual material in vials or on lab equipment, the following steps should be taken:

- Decontamination: Wipe down surfaces and equipment with a suitable solvent (e.g., 70% ethanol or isopropanol) to remove any residual compound.
- Waste Collection: The contaminated wipes, gloves, and any empty vials should be collected in a designated solid waste container for non-hazardous chemical waste.
- Labeling: The waste container should be clearly labeled as "Non-Hazardous Laboratory Waste" and include a general description of its contents (e.g., "Used lab consumables").

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2. Bulk Quantities (Gram Scale or Higher):

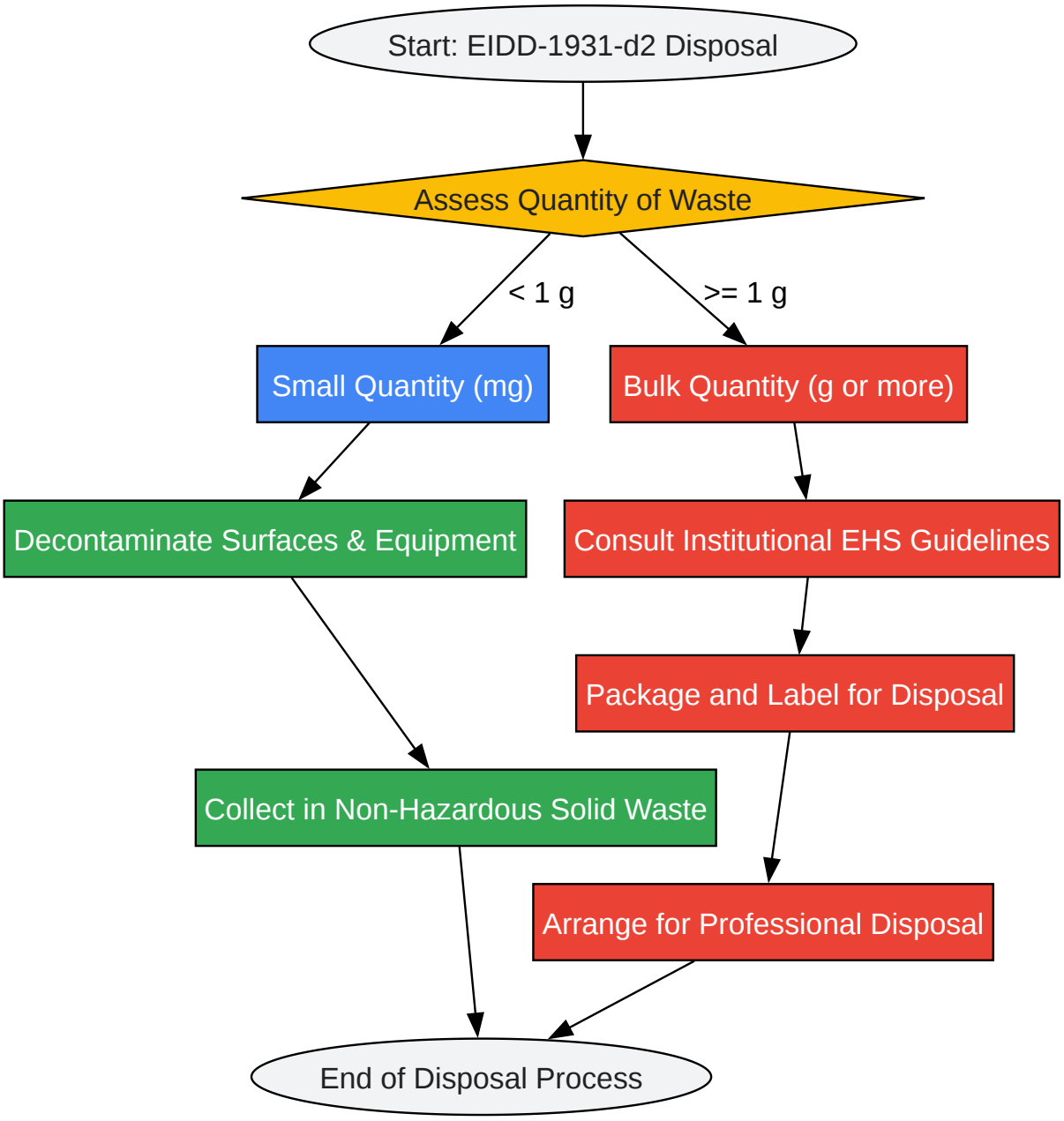
For larger quantities of expired or unused **EIDD-1931-d2**, a more structured disposal approach is necessary.

- Consult Local Regulations: Always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines on chemical waste disposal. Regulations can vary by location.
- Waste Manifest: Prepare a chemical waste manifest detailing the name of the compound (**EIDD-1931-d2**), CAS number, quantity, and date.
- Packaging:
  - Ensure the compound is in a sealed, clearly labeled, and non-reactive container.
  - If the original container is compromised, transfer the waste to a new, appropriate container.
- Collection: Arrange for collection by your institution's hazardous waste management service or a licensed chemical waste disposal company. While EIDD-1931 is not classified as hazardous, it is best practice to have chemical waste handled by professionals.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process for the disposal of **EIDD-1931-d2**.

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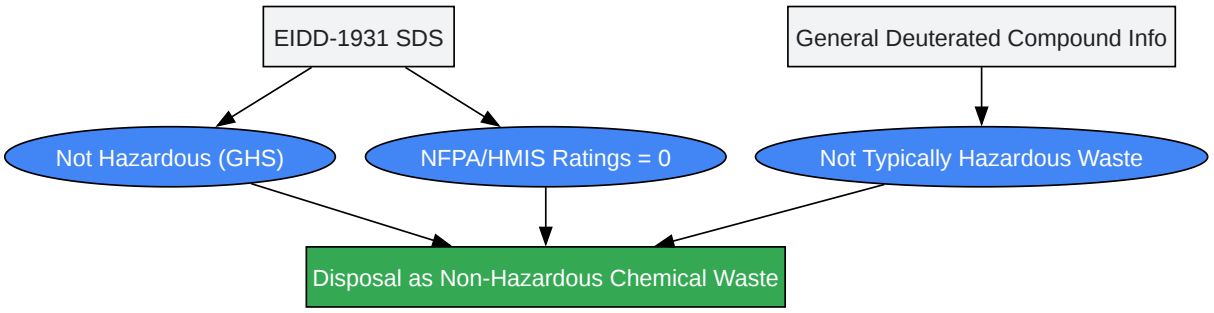
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Caption: Decision workflow for the proper disposal of **EIDD-1931-d2** based on quantity.

Logical Relationship of Safety Data

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The following diagram illustrates the relationship between the available safety data and the resulting disposal recommendation.



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Caption: Logical flow from safety data to disposal recommendation for **EIDD-1931-d2**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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